

Spectroscopic Characterization of 4-(bromomethyl)-1,3-dioxolan-2-one: A Technical Guide

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Compound of Interest

Compound Name: 4-(Bromomethyl)-1,3-dioxolan-2-one

CAS No.: 52912-62-6

Cat. No.: B12082834

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the expected spectroscopic data for **4-(bromomethyl)-1,3-dioxolan-2-one** (CAS No: 52912-62-6). While experimental spectra for this specific compound are not widely published, this document compiles predicted data based on established spectroscopic principles and data from analogous compounds. This guide is intended to serve as a reference for the identification and characterization of this molecule in a research and development setting.

The structural formula for **4-(bromomethyl)-1,3-dioxolan-2-one** is:

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a primary technique for elucidating the carbon-hydrogen framework of a molecule. The following tables summarize the predicted ^1H and ^{13}C NMR chemical shifts for **4-(bromomethyl)-1,3-dioxolan-2-one**. Predictions are based on the analysis of its functional

groups and comparison with the closely related compound, 4-(chloromethyl)-1,3-dioxolan-2-one.

Predicted ^1H NMR Data

Table 1: Predicted ^1H NMR Chemical Shifts (Solvent: CDCl_3 , Reference: TMS at 0.00 ppm)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~5.05 - 4.95	m	1H	H-4 (CH)
~4.60	t	1H	H-5a (CH_2)
~4.45	dd	1H	H-5b (CH_2)
~3.65	d	2H	H-6 (CH_2Br)

Note: The exact chemical shifts and coupling constants will depend on the solvent and the specific spectrometer used. The methine proton (H-4) is expected to be a multiplet due to coupling with the diastereotopic protons on C-5 and C-6. The protons on C-5 are diastereotopic and will appear as separate signals, likely a triplet (t) and a doublet of doublets (dd), coupling with each other and with H-4. The bromomethyl protons (H-6) will appear as a doublet due to coupling with H-4.

Predicted ^{13}C NMR Data

Table 2: Predicted ^{13}C NMR Chemical Shifts (Solvent: CDCl_3 , Reference: CDCl_3 at 77.16 ppm)

Chemical Shift (δ) ppm	Carbon Assignment
~154.5	C-2 (C=O)
~75.0	C-4 (CH)
~68.0	C-5 (OCH_2)
~32.0	C-6 (CH_2Br)

Note: The carbonyl carbon (C-2) is the most downfield signal. The carbon bearing the bromine (C-6) is expected to be significantly shielded compared to its chloro-analog.

Experimental Protocol for NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **4-(bromomethyl)-1,3-dioxolan-2-one** in 0.6-0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. Transfer the solution to a 5 mm NMR tube.
- **Instrument Setup:** Place the NMR tube in a 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.
- **Data Acquisition:**
 - ^1H NMR: Acquire the spectrum using a standard single-pulse experiment. Typical parameters include a 30° pulse angle, a spectral width of 12-16 ppm, an acquisition time of 3-4 seconds, and a relaxation delay of 1-2 seconds. A total of 16-32 scans are typically averaged to obtain a good signal-to-noise ratio.
 - ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30). Typical parameters include a 30° pulse angle, a spectral width of 220-240 ppm, an acquisition time of 1-2 seconds, and a relaxation delay of 2 seconds. Several hundred to a few thousand scans may be necessary to achieve an adequate signal-to-noise ratio due to the low natural abundance of ^{13}C .
- **Data Processing:** Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phase correction, and baseline correction using the spectrometer's software. Calibrate the ^1H spectrum by setting the TMS peak to 0.00 ppm and the ^{13}C spectrum by setting the solvent (CDCl_3) peak to 77.16 ppm.

Infrared (IR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The table below lists the expected characteristic absorption bands for **4-(bromomethyl)-1,3-dioxolan-2-one**.

Predicted IR Absorption Data

Table 3: Predicted Characteristic IR Absorptions

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Functional Group
~1810 - 1800	C=O stretch	Strong	Carbonyl (in a five-membered cyclic carbonate)
~3000 - 2850	C-H stretch	Medium	Aliphatic C-H
~1200 - 1000	C-O stretch	Strong	Ester C-O single bonds
~700 - 600	C-Br stretch	Medium-Strong	Alkyl bromide

Note: The most prominent peak in the IR spectrum is expected to be the strong carbonyl stretch at a relatively high wavenumber (~1805 cm⁻¹), which is characteristic of a five-membered cyclic carbonate ring. The C-O stretching region will likely show multiple strong bands.

Experimental Protocol for FTIR Spectroscopy

- Sample Preparation:
 - Neat Liquid Film: If the sample is a liquid, place a small drop between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates. Gently press the plates together to form a thin liquid film.
 - ATR (Attenuated Total Reflectance): Place a drop of the liquid sample directly onto the ATR crystal (e.g., diamond or zinc selenide).
- Instrument Setup: Place the prepared sample in the sample compartment of an FTIR spectrometer.
- Data Acquisition:
 - Background Scan: First, run a background scan with no sample in the beam path (or with clean, empty salt plates/ATR crystal). This is to subtract the absorbance from atmospheric

CO₂ and water vapor, as well as any absorbance from the sample holder.

- Sample Scan: Run the scan of the sample. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio over a range of 4000 to 400 cm⁻¹.
- Data Processing: The instrument software automatically ratios the sample scan against the background scan to produce the final transmittance or absorbance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule. For **4-(bromomethyl)-1,3-dioxolan-2-one** (C₄H₅BrO₃), the presence of bromine is a key diagnostic feature due to its characteristic isotopic pattern.

Predicted Mass Spectrometry Data

Table 4: Predicted Key Mass-to-Charge Ratios (m/z) (Ionization Method: Electron Ionization - EI)

m/z	Ion Assignment	Notes
180 / 182	[M] ⁺	Molecular ion peak. The two peaks will be of nearly equal intensity due to the natural abundance of ⁷⁹ Br and ⁸¹ Br isotopes.
101	[M - Br] ⁺	Loss of a bromine radical.
87	[M - CH ₂ Br] ⁺	Loss of the bromomethyl radical.

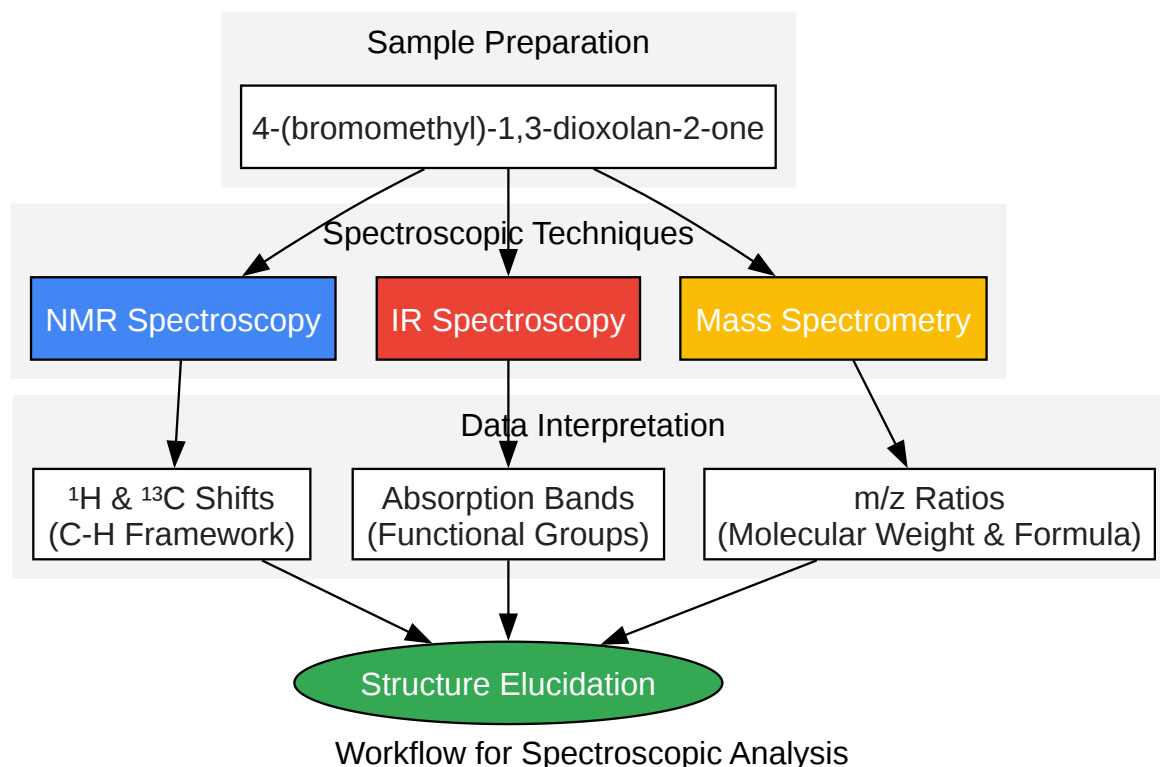
Note: The molecular weight of the compound is 180.99 g/mol . The mass spectrum will show a characteristic pair of peaks for the molecular ion [M]⁺ at m/z 180 (for the ⁷⁹Br isotope) and m/z 182 (for the ⁸¹Br isotope) with an approximate 1:1 intensity ratio.

Experimental Protocol for Mass Spectrometry

- **Sample Preparation:** Dissolve a small amount of the sample (typically <1 mg/mL) in a suitable volatile solvent such as methanol or acetonitrile.
- **Sample Introduction:** Introduce the sample into the mass spectrometer. For a volatile compound, this can be done via direct insertion probe (DIP) or by injection into a Gas Chromatograph (GC) coupled to the mass spectrometer (GC-MS).
- **Ionization:** Utilize Electron Ionization (EI) at a standard energy of 70 eV. This method provides reproducible fragmentation patterns that are useful for structural elucidation.
- **Mass Analysis:** The generated ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection and Data Processing:** The detector records the abundance of ions at each m/z value, generating a mass spectrum. The data system plots the relative abundance of ions as a function of m/z .

Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of **4-(bromomethyl)-1,3-dioxolan-2-one**.



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Caption: Logical workflow for the structural elucidation of the target compound.

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